

What are the chemical properties of N,N-Dimethyl-L-tryptophan Hydrochloride?

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Compound of Interest

Compound Name: *N,N-Dimethyl-L-tryptophan Hydrochloride*

Cat. No.: *B15580647*

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N,N-Dimethyl-L-tryptophan Hydrochloride: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

N,N-Dimethyl-L-tryptophan Hydrochloride is a derivative of the essential amino acid L-tryptophan, characterized by the presence of two methyl groups on the alpha-amino group. This modification alters its chemical and biological properties, making it a compound of interest in various research fields, including neuropharmacology and metabolism. This technical guide provides a detailed overview of the known chemical properties of **N,N-Dimethyl-L-tryptophan Hydrochloride**, supported by experimental methodologies and pathway visualizations to facilitate its application in research and development.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **N,N-Dimethyl-L-tryptophan Hydrochloride** is presented below. It is important to note that while some properties have been experimentally determined and are available from commercial suppliers, others, such as the melting point and pKa, are not readily found in the available literature.

Property	Value	Source
Chemical Formula	C ₁₃ H ₁₇ ClN ₂ O ₂	[1][2]
Molecular Weight	268.7 g/mol	[1]
CAS Number	2253893-37-5	[1][3]
Appearance	Solid	[1][4]
Purity	≥95%	[1][4]
Solubility	Soluble in DMSO and Water	[1]
Storage Temperature	-20°C	[1][4]
Stability	≥ 4 years (at -20°C)	[1]
XLogP3 (Predicted)	-0.1	[5]

Spectroscopic Data

Detailed experimental spectroscopic data for **N,N-Dimethyl-L-tryptophan Hydrochloride** is not extensively available in public databases. However, data for the parent compound, L-tryptophan, and related derivatives provide a basis for expected spectral characteristics.

Mass Spectrometry: While a full spectrum for the hydrochloride salt is not available, a study on the fragmentation of tryptophan derivatives by electrospray ionization mass spectrometry (ESI-MS/MS) indicates that N,N-dimethyl tryptophan undergoes N-C α bond dissociation.[6][7] An increase in the number of methyl groups on the α -nitrogen has been shown to favor the loss of the side chain.[8] Commercial suppliers indicate the availability of GC-MS data for this compound.[1]

NMR Spectroscopy: Specific ¹H and ¹³C NMR chemical shifts for **N,N-Dimethyl-L-tryptophan Hydrochloride** are not readily published. However, the spectra of L-tryptophan and its derivatives have been characterized. For L-tryptophan, characteristic shifts for the indole ring protons are observed, and these are expected to be present in the spectrum of its N,N-dimethyl derivative, alongside a singlet corresponding to the N,N-dimethyl protons.[9][10][11]

Infrared (IR) Spectroscopy: The IR spectrum of **N,N-Dimethyl-L-tryptophan Hydrochloride** is expected to exhibit characteristic peaks for the functional groups present. Based on the spectra of L-tryptophan and its methyl ester, key absorptions would include N-H stretching of the indole ring (around 3400 cm^{-1}), C-H stretching of the aromatic and aliphatic groups, and a strong carbonyl (C=O) stretch from the carboxylic acid.^{[12][13]}

Experimental Protocols

Detailed experimental protocols for the determination of the chemical properties of **N,N-Dimethyl-L-tryptophan Hydrochloride** are not explicitly described in the literature. However, standard methodologies for amino acid analysis are applicable.

Determination of Melting Point (General Protocol)

The melting point of a solid crystalline compound can be determined using a melting point apparatus.

Methodology:

- A small, dry sample of the compound is packed into a capillary tube.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a controlled rate.
- The temperature at which the substance begins to melt and the temperature at which it is completely liquid are recorded as the melting range. For amino acids, decomposition is often observed at the melting point.

Spectroscopic Analysis (General Protocols)

Mass Spectrometry (Electrospray Ionization - ESI):

- Prepare a dilute solution of the sample in a suitable solvent (e.g., methanol or acetonitrile with a small percentage of formic acid).
- Infuse the sample solution into the ESI source of the mass spectrometer.

- Acquire the mass spectrum in positive ion mode to observe the protonated molecule $[M+H]^+$.
- For tandem mass spectrometry (MS/MS), isolate the precursor ion and subject it to collision-induced dissociation (CID) to obtain a fragmentation pattern.

NMR Spectroscopy:

- Dissolve a few milligrams of the sample in a suitable deuterated solvent (e.g., DMSO- d_6 or D_2O).
- Transfer the solution to an NMR tube.
- Acquire 1H and ^{13}C NMR spectra using a high-field NMR spectrometer.
- Process the data to identify chemical shifts, coupling constants, and integration values.

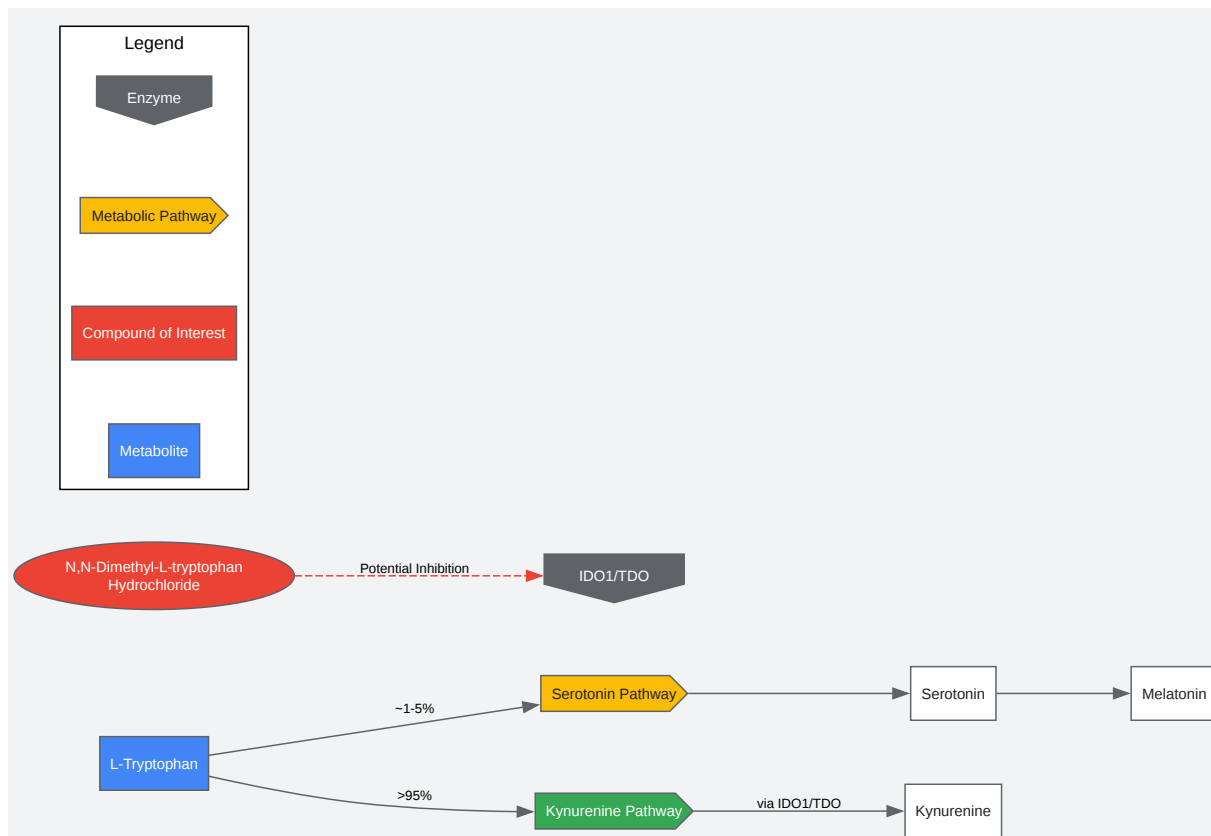
Infrared (IR) Spectroscopy (Attenuated Total Reflectance - ATR):

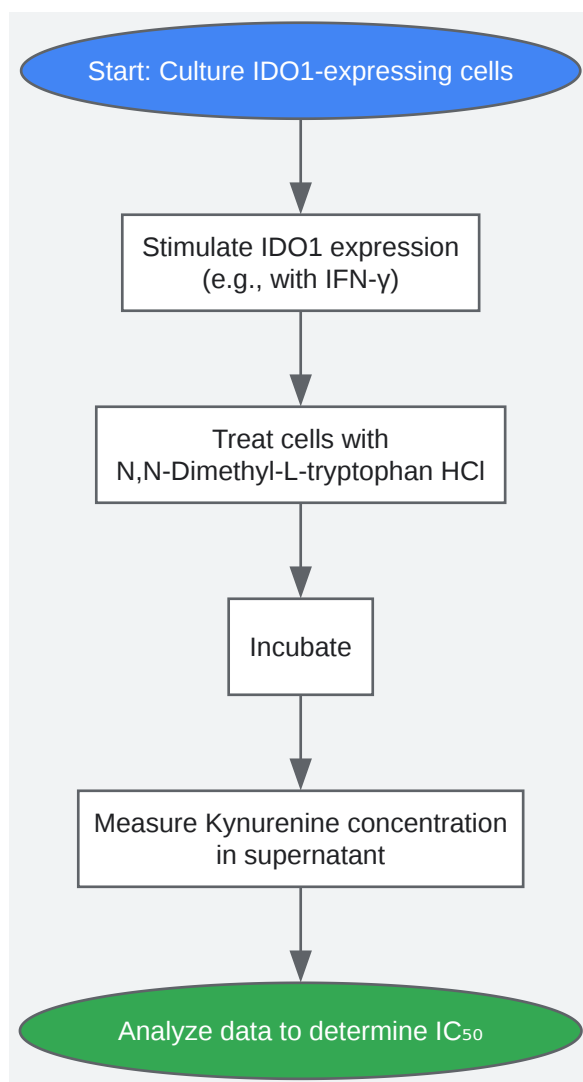
- Place a small amount of the solid sample directly on the ATR crystal.
- Apply pressure to ensure good contact between the sample and the crystal.
- Record the IR spectrum.

Biological Context and Signaling Pathways

N,N-Dimethyl-L-tryptophan, as a derivative of L-tryptophan, is expected to interact with the metabolic pathways of its parent amino acid. The two major pathways for tryptophan metabolism are the serotonin pathway and the kynurenine pathway.

Tryptophan Metabolism Overview





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References

- 1. caymanchem.com [caymanchem.com]
- 2. Human Metabolome Database: ¹³C NMR Spectrum (1D, 125 MHz, H₂O, experimental) (HMDB0000929) [hmdb.ca]

- 3. N,N-Dimethyl-L-tryptophan Hydrochloride | CymitQuimica [cymitquimica.com]
- 4. Sapphire Bioscience [sapphirebioscience.com]
- 5. N,N-Dimethyl-L-tryptophan Hydrochloride | C₁₃H₁₆N₂O₂ | CID 13946332 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Fragmentation study of tryptophan-derived metabolites induced by electrospray ionization mass spectrometry for highly sensitive analysis - Analyst (RSC Publishing) [pubs.rsc.org]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. 1H-NMR characterization of L-tryptophan binding to TRAP, the trp RNA-binding attenuation protein of Bacillus subtilis - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. triggered.stanford.clockss.org [triggered.stanford.clockss.org]
- 12. researchgate.net [researchgate.net]
- 13. asianpubs.org [asianpubs.org]
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